

Application Notes and Protocols for the Analytical Standard of 9-Eicosyne

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Compound of Interest

Compound Name: 9-Eicosyne
CAS No.: 71899-38-2
Cat. No.: B14457290

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the synthesis, purification, and analytical characterization of **9-Eicosyne**, a long-chain internal alkyne. The information herein is intended to guide researchers in establishing a robust analytical standard for use in various scientific applications, including drug development and metabolic studies.

Physicochemical Properties of 9-Eicosyne

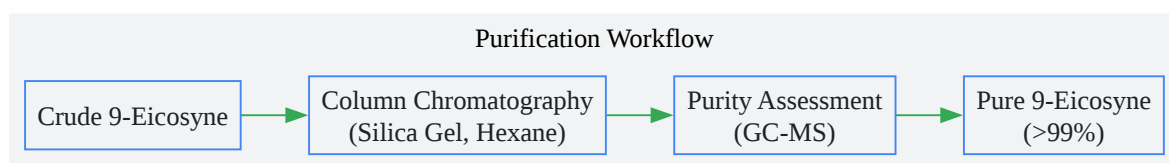
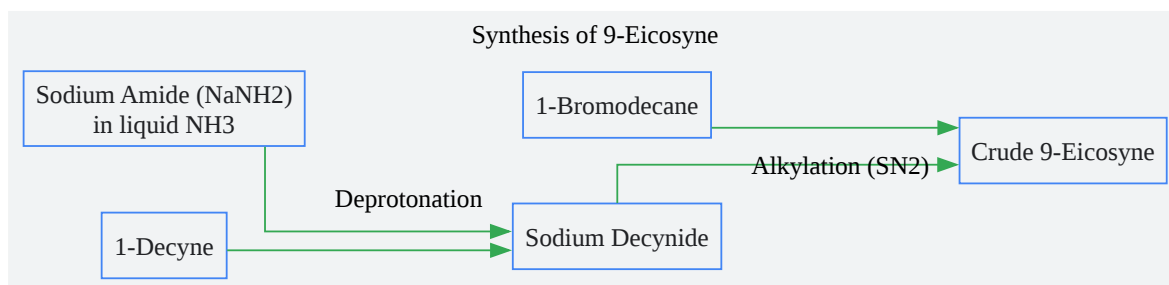
A comprehensive understanding of the physicochemical properties of **9-Eicosyne** is fundamental for its application as an analytical standard.

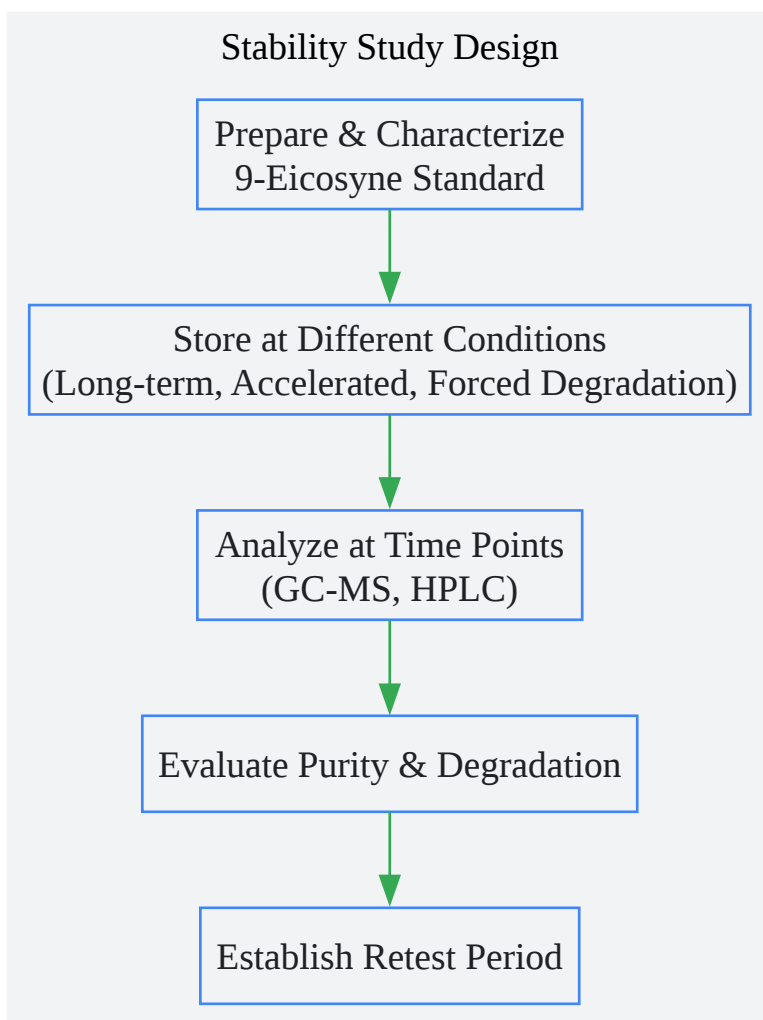
Property	Value	Source
Molecular Formula	C ₂₀ H ₃₈	--INVALID-LINK--
Molecular Weight	278.52 g/mol	--INVALID-LINK--
CAS Number	71899-38-2	--INVALID-LINK--
Appearance	Colorless to light yellow liquid or solid	General knowledge
Boiling Point	351.3 °C at 760 mmHg (estimated)	--INVALID-LINK--
Melting Point	Not precisely determined	General knowledge
Solubility	Insoluble in water; soluble in organic solvents (e.g., hexane, dichloromethane, ethyl acetate)	General knowledge
logP	9.9 (estimated)	--INVALID-LINK--

Synthesis and Purification of 9-Eicosyne

The following protocol describes a reliable method for the synthesis of **9-Eicosyne** via the alkylation of a terminal alkyne.[\[1\]](#)[\[2\]](#)

Synthesis Workflow





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References

- 1. Ch 9 : Alkylation of Terminal Alkynes [chem.ucalgary.ca]
- 2. Video: Preparation of Alkynes: Alkylation Reaction [jove.com]

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